

Application Notes and Protocols: Synthesis of Tapentadol via 3'-Methoxypropiofenone Intermediate

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Compound of Interest

Compound Name: 3'-Methoxypropiofenone

Cat. No.: B1296965

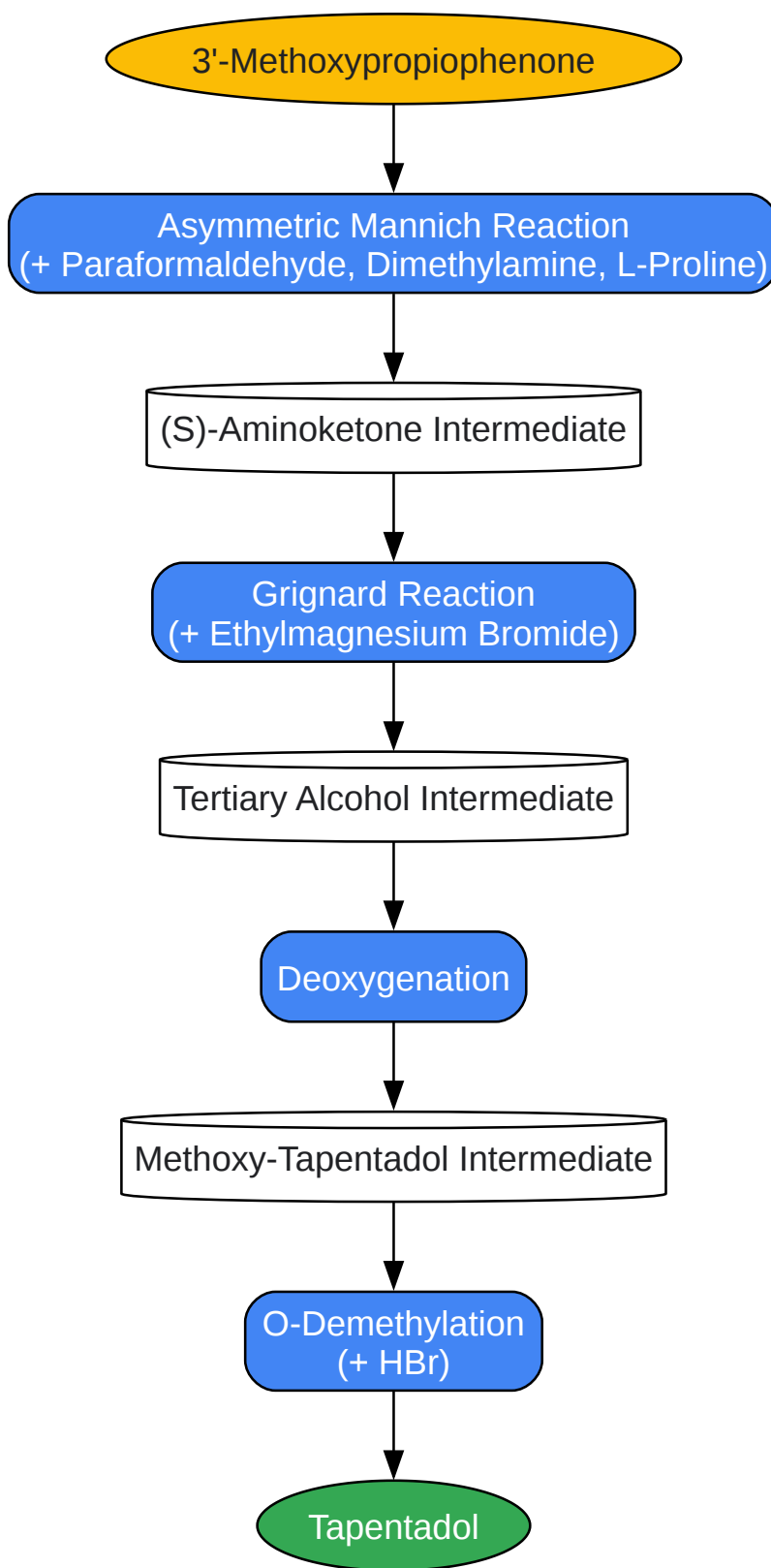
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These application notes provide a comprehensive overview and detailed protocols for the synthesis of Tapentadol, a centrally acting opioid analgesic, using **3'-Methoxypropiofenone** as a key starting material. The synthesis involves a multi-step process, including a critical Mannich reaction to introduce the aminomethyl group, followed by stereoselective reduction and demethylation to yield the final active pharmaceutical ingredient (API).

Synthetic Pathway Overview

The synthesis of Tapentadol from **3'-Methoxypropiofenone** primarily proceeds through the formation of an aminoketone intermediate, followed by the introduction of an ethyl group, and subsequent stereochemical control and demethylation. The overall synthetic scheme is outlined below.



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